

Application Note and Protocol for the LC-MS/MS Analysis of Meptyldinocap

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Compound of Interest

Compound Name: Meptyldinocap

Cat. No.: B1662176

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Meptyldinocap is a contact fungicide used to control powdery mildew on a variety of crops.^[1] For regulatory and safety purposes, a reliable and sensitive analytical method is required to determine its residues in various matrices. The residue definition for **meptyldinocap** often includes both the parent compound and its corresponding phenol, 2,4-dinitro-6-(1-methylheptyl)phenol (2,4-DNOP).^{[1][2]} This application note details a robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of **meptyldinocap**. The protocol emphasizes a common approach involving the hydrolysis of **meptyldinocap** to 2,4-DNOP, which offers enhanced sensitivity in negative electrospray ionization mode.^{[1][3]}

Principle

The analytical method involves the extraction of **meptyldinocap** from the sample matrix, followed by alkaline hydrolysis to convert it to its more responsive phenol metabolite, 2,4-DNOP.^{[1][2]} The resulting 2,4-DNOP is then quantified using LC-MS/MS in negative ion mode. This conversion significantly improves the sensitivity of the analysis, as the phenol provides a much more intense signal than the parent compound.^{[1][3]}

Quantitative Data Summary

The following table summarizes the quantitative performance of the **meptyldinocap** analysis method across various matrices as reported in the literature.

Matrix	Limit of Quantification (LOQ) (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Mango	0.025	93-98	2-6	[4][5]
Soil	0.025	93-98	2-6	[4][5]
Cucumber	0.01	81.4-95.1	5.8-10.4	[6][7]
Cabbage	0.01	89.7-93.3	6.3-8.5	[6]
Tomato	0.01	89.3-96.0	6.8-9.2	[6]
Apple	0.01	92.0-98.3	5.1-10.3	[6]
Pear	0.01	89.0-95.0	5.3-10.2	[6]
Grape	0.01	81.2-95.8	5.8-10.4	[6][8]
Pomegranate	0.025	>80	<0.5 (intralaboratory Horwitz ratio)	[8]

Experimental Protocols

1. Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation procedure.

- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.

- Add the appropriate QuEChERS salt packet (e.g., EN 15662).
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the supernatant to a d-SPE tube containing a suitable sorbent mixture (e.g., PSA and C18).
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 5 minutes.
 - The resulting supernatant is the final extract.

2. Alkaline Hydrolysis

To enhance sensitivity, **meptyldinocap** in the extract is hydrolyzed to 2,4-DNOP.

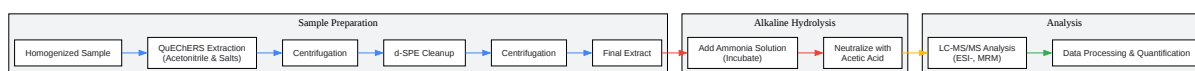
- Transfer 1000 μL of the final QuEChERS extract into a vial.[\[1\]](#)
- Add 25 μL of a 25% ammonia solution.[\[1\]](#) For dry commodities, this may be increased to 75 μL .[\[1\]](#)
- Allow the reaction to proceed for at least 12 hours at room temperature or for 2 hours at 60°C.[\[1\]](#)
- Neutralize the hydrolysate by adding 25 μL of concentrated acetic acid (or 75 μL for dry commodities).[\[1\]](#)
- The sample is now ready for LC-MS/MS analysis.

3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:

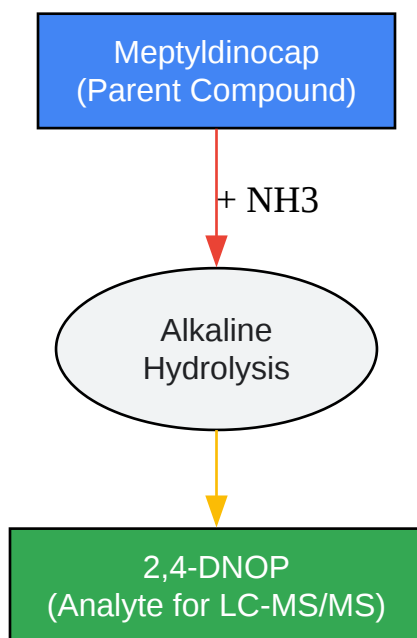
- Column: A C18 reversed-phase column is typically used (e.g., Agilent ZORBAX SB-C18). [6]
- Mobile Phase: A gradient elution with water and methanol or acetonitrile, often with a modifier like formic acid or ammonium formate, is employed.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-10 µL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is preferred for the analysis of 2,4-DNOP. [2][4]
 - Monitoring Mode: Multiple Reaction Monitoring (MRM) is used for quantification.
 - MRM Transitions: The specific precursor and product ions for 2,4-DNOP should be optimized. A common transition is m/z 295 → 194. [1]
 - In-source Fragmentation: It is important to note that **meptyldinocap** can undergo in-source fragmentation to its phenol. [1][3] While direct analysis is possible, it is generally less sensitive. [3]

Visualizations



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Caption: Workflow for the LC-MS/MS analysis of **meptyldinocap**.



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Caption: Hydrolysis of **meptyldinocap** to 2,4-DNOP.

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